

Safeguarding Your Laboratory: Proper Disposal Procedures for DI-87

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Compound of Interest

Compound Name: **DI-87**

Cat. No.: **B8820172**

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential safety and logistical information for the proper disposal of **DI-87**, a deoxycytidine kinase (dCK) inhibitor used in research. Adherence to these procedures is critical for minimizing environmental impact and ensuring personnel safety.

Immediate Safety and Handling Precautions

Before handling **DI-87**, it is crucial to consult the Safety Data Sheet (SDS) provided by the manufacturer. Personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn at all times. Work in a well-ventilated area, preferably a fume hood, to avoid inhalation of any dust or aerosols. In case of accidental contact, wash the affected area immediately with copious amounts of water. For spills, follow the cleanup procedures outlined in the SDS.

Quantitative Data for Disposal Considerations

The following table summarizes key quantitative data relevant to the handling and disposal of **DI-87**. This information is essential for making informed decisions and ensuring compliance with safety regulations.

Parameter	Value	Source
Molecular Weight	502.65 g/mol	Probechem
Appearance	Solid Powder	Probechem
Solubility in DMSO	10 mM	Probechem
Storage (Solid)	-20°C for 12 months; 4°C for 6 months	Probechem
Storage (In Solvent)	-80°C for 6 months; -20°C for 6 months	Probechem

Experimental Protocol for DI-87 Disposal

This protocol outlines the step-by-step procedure for the safe disposal of **DI-87** waste. This includes unused solid compound, contaminated labware, and solutions containing **DI-87**.

Objective: To safely collect, label, and dispose of **DI-87** waste in accordance with institutional and regulatory guidelines.

Materials:

- **DI-87** waste (solid, solutions, contaminated labware)
- Appropriate waste containers (clearly labeled, leak-proof)
- Personal Protective Equipment (PPE): safety goggles, chemical-resistant gloves, lab coat
- Fume hood
- Hazardous waste labels
- Waste disposal logbook

Procedure:

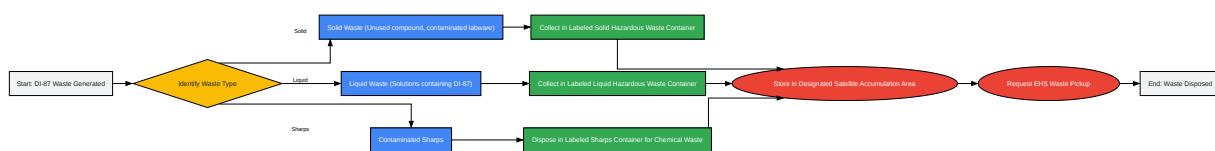
- Waste Segregation:

- Solid Waste: Collect unused **DI-87** powder and contaminated items such as weighing paper and spatulas in a designated, sealed, and clearly labeled hazardous waste container.
 - Liquid Waste: Collect solutions containing **DI-87** in a separate, leak-proof, and clearly labeled hazardous waste container. Do not mix with other solvent waste unless explicitly permitted by your institution's environmental health and safety (EHS) office.
 - Sharps Waste: Needles, syringes, or other sharps contaminated with **DI-87** should be disposed of in a designated sharps container for hazardous chemical waste.
- Container Labeling:
- Affix a hazardous waste label to each waste container as soon as the first item of waste is added.
 - The label must include:
 - The words "Hazardous Waste"
 - The full chemical name: "**DI-87**"
 - The concentration of **DI-87** in liquid waste.
 - The date accumulation started.
 - The responsible researcher's name and contact information.
 - Any other information required by your institution.
- Waste Storage:
- Store waste containers in a designated and secure satellite accumulation area within the laboratory.
 - Ensure containers are kept closed at all times, except when adding waste.
 - Store containers in secondary containment to prevent spills.

- Disposal Request:
 - Once a waste container is full or has reached the designated accumulation time limit set by your institution, submit a waste pickup request to your EHS office.
 - Follow your institution's specific procedures for requesting a hazardous waste pickup.
- Record Keeping:
 - Maintain a detailed log of all **DI-87** waste generated, including the amount, date, and disposal request date.

DI-87 Disposal Decision Pathway

The following diagram illustrates the logical workflow for making decisions regarding the proper disposal of **DI-87**.



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Caption: Decision pathway for the proper segregation and disposal of **DI-87** waste.

By following these procedures, you contribute to a safer research environment and ensure the responsible management of chemical waste. Always consult your institution's specific

guidelines and the manufacturer's SDS for the most accurate and up-to-date information.

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